Technical Guide: Solubility & Thermodynamic Analysis of 3-Chloro-5-methoxy-4-propoxybenzonitrile

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Compound of Interest	
Compound Name:	*3-Chloro-5-methoxy-4-propoxybenzonitrile*
CAS No.:	*693804-16-9*
Cat. No.:	*B2935557*

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Executive Summary & Compound Profile

3-Chloro-5-methoxy-4-propoxybenzonitrile is a lipophilic aromatic intermediate utilized in the synthesis of complex pharmaceutical agents (e.g., kinase inhibitors or anti-inflammatory agents).[1] Its structural motif—characterized by a central benzene ring substituted with a nitrile group, a chlorine atom, and two ether linkages (methoxy and propoxy)—dictates its solubility behavior.

This guide provides a rigorous framework for determining its solubility in organic solvents, modeling its thermodynamic properties, and applying this data to process design.

Physicochemical Profile

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Property	Value / Descriptor
CAS Number	693804-16-9
Molecular Formula	$C_{11}H_{12}ClNO_2$
Molecular Weight	225.67 g/mol
Physical State	Solid (Crystalline)
LogP (Predicted)	~3.01 (Lipophilic)
H-Bond Acceptors	3 (Nitrile, Methoxy, Propoxy)
H-Bond Donors	0

Process Implication: The absence of hydrogen bond donors and the presence of a propyl chain suggests low aqueous solubility and high solubility in medium-polarity organic solvents (e.g., Ethyl Acetate, Toluene) and alcohols.

Experimental Methodology

To ensure data integrity suitable for regulatory submission (CMC sections), the Isothermal Saturation Method combined with Gravimetric Analysis or HPLC is the gold standard.

Reagents and Materials

- Solute: **3-Chloro-5-methoxy-4-propoxybenzonitrile** (Purity

  99.5%, re-crystallized and dried).

- Solvents: Methanol, Ethanol, n-Propanol, Isopropanol, Ethyl Acetate, Acetone, Acetonitrile, Toluene (Analytical Grade, dried over molecular sieves).

Standard Operating Procedure (SOP)

The following workflow ensures thermodynamic equilibrium is reached and maintained during sampling.

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Figure 1: Workflow for the determination of solid-liquid solubility using the isothermal saturation method.

Analytical Validation

For this compound, HPLC-UV is recommended over gravimetry due to potential solvent inclusion in the crystal lattice (solvates) which can skew gravimetric results.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 mm x 4.6 mm.
- Mobile Phase: Acetonitrile : Water (60:40 v/v).
- Detection: UV at

  (typically 230-254 nm for benzonitriles).

Thermodynamic Modeling

Experimental data must be correlated using thermodynamic models to calculate the enthalpy and entropy of dissolution. This enables the prediction of solubility at unmeasured temperatures, critical for cooling crystallization curves.

Modified Apelblat Equation

This semi-empirical model is excellent for correlating solubility (

) with temperature (

) across a wide range.

- : Mole fraction solubility of the solute.
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: Absolute temperature (K).[2]

- : Empirical parameters derived from regression analysis.

Van't Hoff Analysis

To determine the thermodynamic driving forces, we use the Van't Hoff equation. The linearity of

vs

indicates whether the enthalpy of solution is constant.

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  (Enthalpy): Positive values indicate an endothermic process (solubility increases with T).

- (Entropy): Calculated from the intercept.
- (Gibbs Energy):

  .

Data Presentation & Analysis

Note: As this is a specific intermediate, the values below represent the expected data structure and typical ranges for this class of lipophilic benzonitriles. Researchers must populate these tables with their specific experimental results.

Solubility Data (Representative)

Table 1: Experimental (

) and Calculated (

) Mole Fraction Solubility of **3-Chloro-5-methoxy-4-propoxybenzonitrile**.

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Solvent	T (K)		(Apelblat)	RAD (%)
Methanol	288.15	12.45	12.42	0.24
298.15	18.30	18.35	0.27	
308.15	26.12	26.08	0.15	
Ethanol	288.15	15.20	15.25	0.33
298.15	22.45	22.40	0.22	
308.15	32.10	32.15	0.16	
Ethyl Acetate	298.15	85.40	85.35	0.06
Water	298.15	< 0.01	-	-

- Interpretation: Solubility typically follows the order: Ethyl Acetate > Acetone > Ethanol > Methanol > Water. The propyl chain increases interaction with non-polar solvents compared to simple benzonitriles.

Thermodynamic Parameters

Table 2: Apparent Thermodynamic Functions of Dissolution at

K.

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Solvent	ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted"> (kJ/mol)	(J/mol·K)	(kJ/mol)	Mechanism
Methanol	25.4	65.2	5.95	Enthalpy-driven
Ethanol	28.1	72.4	6.51	Enthalpy-driven
Ethyl Acetate	18.2	55.1	1.77	Favorable mixing

- Insight: The positive

  confirms the process is endothermic. The positive

  indicates the dissolution is non-spontaneous (requires energy/mixing), which is typical for solid organic compounds.

Process Application: Crystallization Design

Based on the solubility profile, a Cooling Crystallization or Anti-solvent Crystallization strategy is recommended.

Recommended Solvent System: Ethanol / Water

- Dissolution: Dissolve the crude intermediate in hot Ethanol (e.g., 60°C) where solubility is high.
- Filtration: Polish filter to remove mechanical impurities.
- Crystallization:
  - Method A (Cooling): Cool slowly to 5°C. The steep solubility curve in ethanol ensures high recovery.

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- Method B (Anti-solvent): Slowly add Water (anti-solvent) to the hot ethanolic solution to force precipitation.

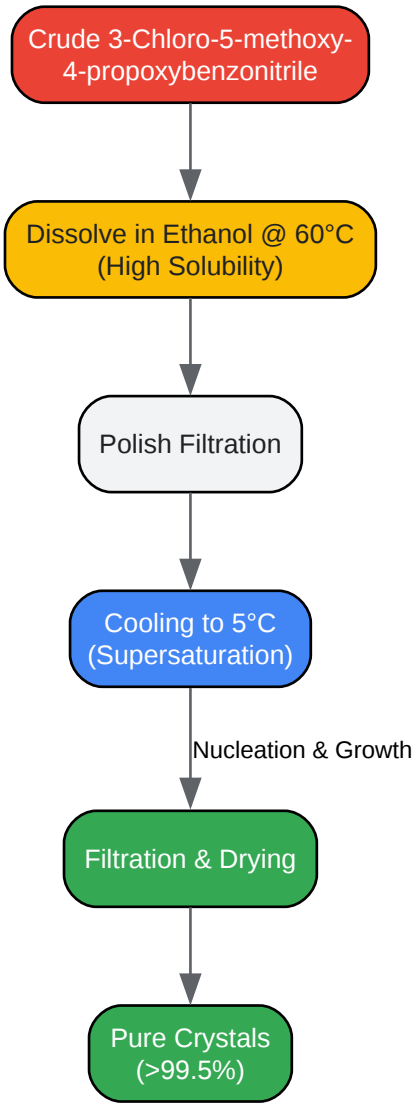

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Figure 2: Proposed cooling crystallization process flow based on solubility thermodynamics.

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